

Common challenges in using ^{13}C -labeled lipids for metabolic studies

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Compound of Interest

Compound Name: *N*-Palmitoyl-*D*-sphingomyelin- ^{13}C

Cat. No.: B3026321

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Technical Support Center: ^{13}C -Labeled Lipids in Metabolic Studies

Welcome to the technical support center for researchers, scientists, and drug development professionals utilizing ^{13}C -labeled lipids in metabolic studies. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimental design, execution, and data analysis.

Troubleshooting Guides

This section offers step-by-step solutions to specific problems you may encounter during your ^{13}C -labeled lipidomics experiments.

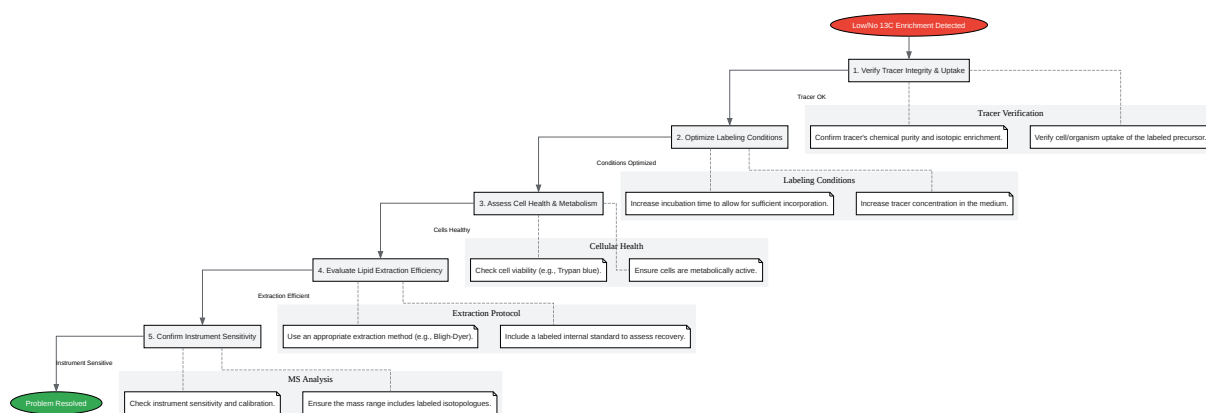
Issue 1: Low or No Detectable ^{13}C Enrichment in Lipids

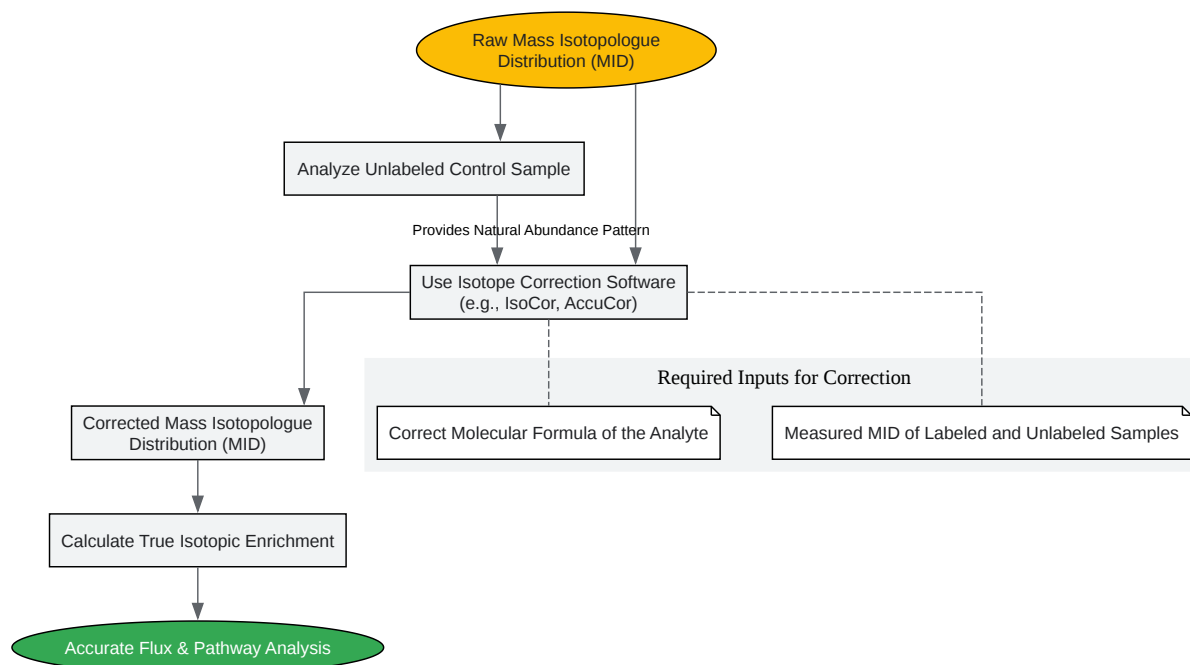
Question: I have completed my labeling experiment, but the mass spectrometry data shows very low or no incorporation of the ^{13}C label into my lipids of interest. What could be the cause, and how can I troubleshoot this?

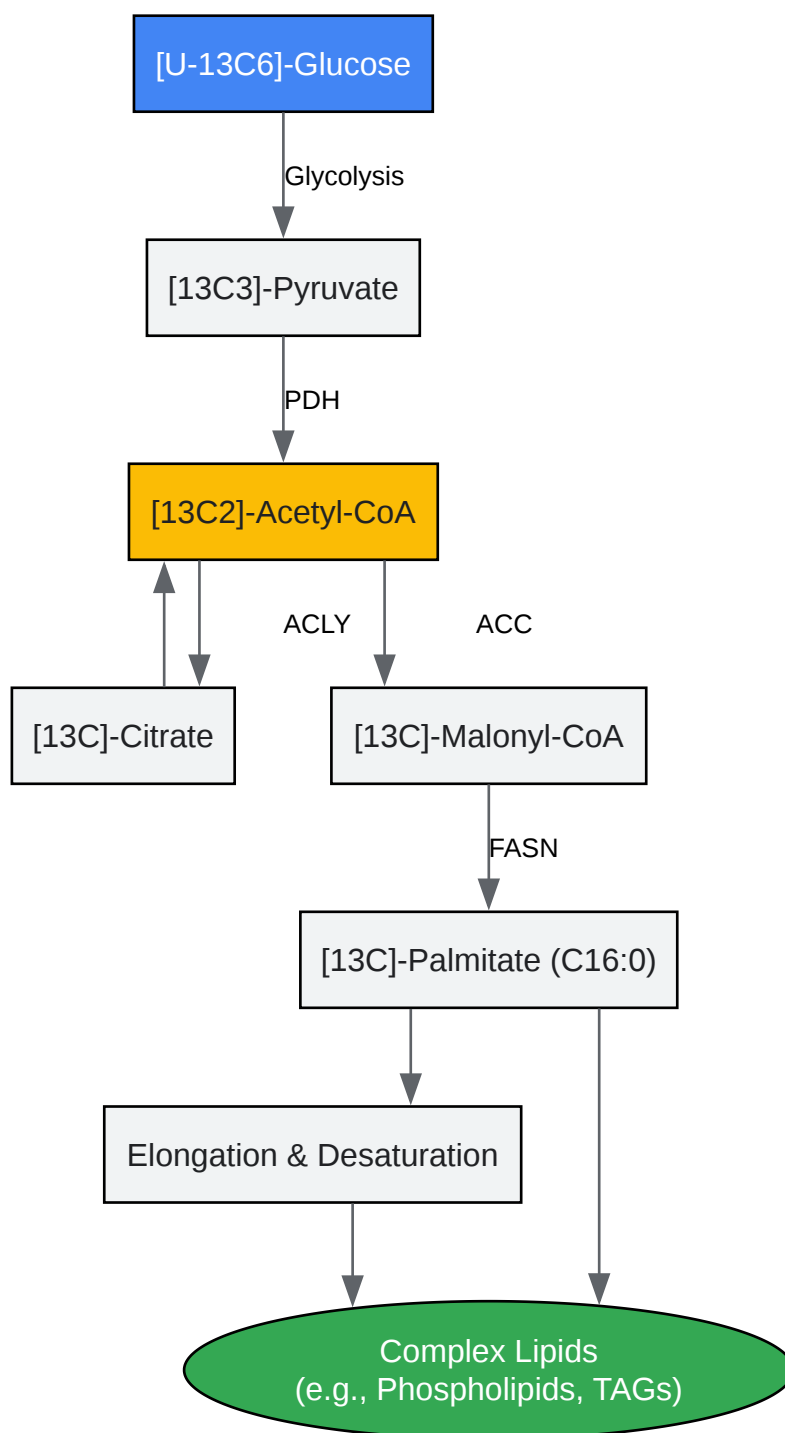
Answer:

Low or undetectable ^{13}C enrichment is a common issue that can stem from various factors, from experimental setup to cellular metabolism. Follow these steps to diagnose and resolve the problem:

Troubleshooting Workflow:







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